

# In-depth Technical Guide: Aminon (CAS Number: 34815-94-6)

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## Compound of Interest

Compound Name: Aminon

Cat. No.: B1214360

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the available information for the chemical compound identified as "**Aminon**," with CAS number 34815-94-6. Despite a comprehensive search for detailed experimental protocols and associated biological signaling pathways, publicly accessible data is limited. This document outlines the fundamental chemical properties and identifiers.

## Chemical and Physical Properties

A summary of the key identifiers and properties for **Aminon** is presented in the table below. This information has been compiled from available chemical databases.

Property	Value	Source
CAS Number	34815-94-6	PubChem[1]
Molecular Formula	C <sub>27</sub> H <sub>33</sub> N <sub>5</sub> O <sub>5</sub> S	PubChem[1]
IUPAC Name	azanium;4-[4-[bis[4-(dimethylamino)phenyl]-hydroxymethyl]-3-methyl-5-oxo-4H-pyrazol-1-yl]benzenesulfonate	PubChem[1]
Molecular Weight	539.6 g/mol	PubChem[1]
Synonyms	4-(4-(Bis(4-(dimethylamino)phenyl)hydroxymethyl)-4,5-dihydro-3-methyl-5-oxo-1H-pyrazol-1-yl)benzenesulfonic acid ammonium salt	PubChem[1]

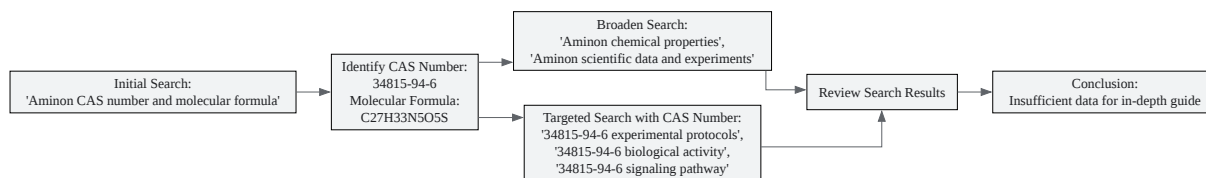
## Experimental Data and Biological Activity

Extensive searches for detailed experimental protocols, in vitro or in vivo studies, and elucidated signaling pathways related to **Aminon** (CAS 34815-94-6) did not yield any specific results. The scientific literature readily accessible through public databases does not appear to contain in-depth studies on the biological activity or mechanism of action for this particular compound.

Therefore, this guide cannot provide the requested detailed methodologies for key experiments or diagrams of signaling pathways at this time.

## Logical Workflow for Information Retrieval

The process undertaken to gather information for this guide is outlined in the diagram below. This illustrates the systematic approach to searching for the required technical data.



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Caption: Information retrieval workflow for **Aminon**.

## Conclusion

While the fundamental chemical identity of **Aminon** (CAS 34815-94-6) has been established, there is a notable absence of published research detailing its experimental use or biological effects. For researchers and drug development professionals interested in this compound, primary research would be required to determine its properties and potential applications. No information regarding its role in signaling pathways or established experimental protocols could be located.

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## References

- 1. p-(4,5-Dihydro-3-methyl-5-oxo-4-(phenylazo)-1H-pyrazol-1-yl)benzenesulphonic acid | C16H14N4O4S | CID 61391 - PubChem [pubchem.ncbi.nlm.nih.gov]
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